

An In-depth Technical Guide to the Physicochemical Properties of Propyl Sulfide

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Compound of Interest

Compound Name: *Propyl sulfide*

Cat. No.: *B086407*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **propyl sulfide** (also known as **dipropyl sulfide**). It includes tabulated physical data and detailed experimental protocols for the determination of these critical properties, aimed at professionals in research and development.

Core Physicochemical Data of Propyl Sulfide

Propyl sulfide is a colorless liquid with a characteristic stench.[\[1\]](#)[\[2\]](#) Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and safe handling in a laboratory setting. The quantitative data for these properties are summarized below.

Property	Value	Conditions
Melting Point	-102.5 °C to -103 °C	-
Boiling Point	142 °C to 143 °C	At 760 mm Hg

Data sourced from PubChem, ChemBK, and Sigma-Aldrich.[\[1\]](#)[\[2\]](#)

Experimental Protocols for Determination

Standard laboratory methods are employed to determine the melting and boiling points of organic compounds like **propyl sulfide**. The following sections detail the generalized protocols for these measurements.

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state.^[3] For a pure crystalline compound, this transition occurs over a very narrow range (typically 0.5-1.0°C).^[4] The presence of impurities typically causes a depression of the melting point and a broadening of the melting range.^{[4][5]}

Methodology: Capillary Method using a Melting Point Apparatus

This is a common and effective method for determining the melting point of a solid organic compound.

- **Sample Preparation:** A small amount of the solid compound is finely powdered.^[6] The open end of a glass capillary tube is dipped into the powder. The tube is then tapped gently on a hard surface to pack the sample into the closed end of the tube.^[5]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a melting point apparatus. A calibrated thermometer is inserted into the apparatus to monitor the temperature.^[3]
- **Heating and Observation:** The apparatus is turned on, and the sample is heated. An initial rapid heating can be used to find an approximate melting point.^[4] For an accurate measurement, the determination is repeated with a fresh sample, heating slowly (approximately 1-2°C per minute) as the temperature approaches the expected melting point.^[6]
- **Data Recording:** Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid. The melting point is reported as the range between T1 and T2.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to transition into a gaseous state.[7][8]

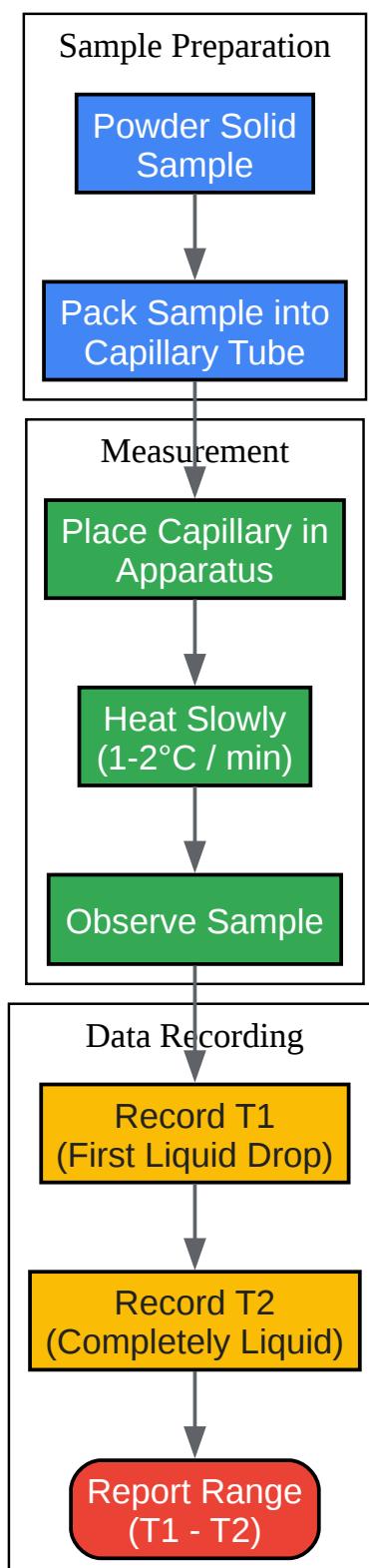
Methodology: Capillary Method using a Thiele Tube

This micro-method is suitable for determining the boiling point of small quantities of a liquid.

- Sample Preparation: A few milliliters of the liquid sample (**propyl sulfide**) are placed into a small test tube or fusion tube. A capillary tube, sealed at one end, is placed into the liquid with its open end submerged.[7][9]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then clamped and immersed in a heating bath, typically a Thiele tube filled with a high-boiling point liquid like mineral oil or silicone oil.[6]
- Heating and Observation: The side arm of the Thiele tube is gently heated, which creates convection currents that ensure uniform temperature distribution.[6] As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[7]
- Data Recording: The heat source is removed at the point of rapid bubbling. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[10] This temperature is recorded as the boiling point of the liquid.

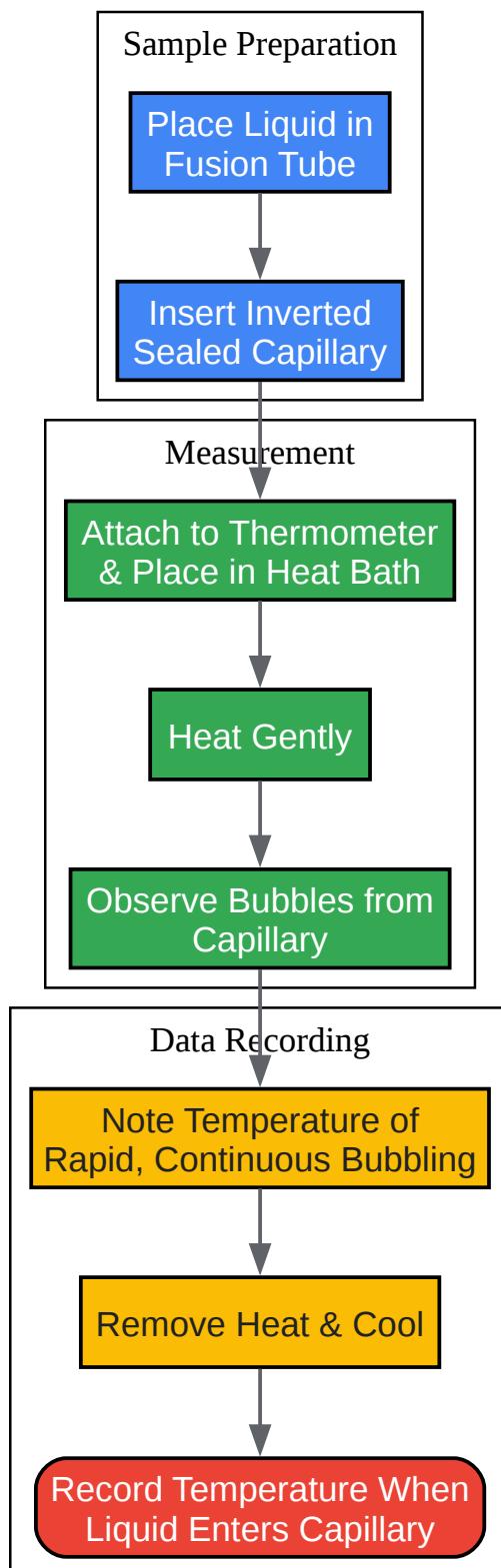
Visualized Workflows

The logical steps for the experimental determination of melting and boiling points are illustrated below using workflow diagrams.



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Caption: Workflow for Melting Point Determination.

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Caption: Workflow for Boiling Point Determination.

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